

Application Notes and Protocols: 2-Methylbenzaldehyde in Fragrance and Flavor Synthesis

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Compound of Interest

Compound Name: 2-Methylbenzaldehyde

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These application notes provide a comprehensive overview of the use of **2-Methylbenzaldehyde** (also known as o-tolualdehyde) in the synthesis of fragrance and flavor compounds. This document includes detailed experimental protocols for key synthetic transformations, a summary of its organoleptic properties, and relevant physicochemical data.

Introduction

2-Methylbenzaldehyde is a versatile aromatic aldehyde valued in the fragrance and flavor industry for its characteristic sweet, almond-like, and cherry-like aroma profile.^{[1][2][3]} It serves as a key building block for the synthesis of a variety of derivatives with applications in perfumes, soaps, cosmetics, and as a flavoring agent in food products.^{[4][5]} Its chemical structure, featuring a benzene ring substituted with a methyl group and an aldehyde functional group at the ortho position, allows for a range of chemical modifications to produce compounds with diverse and interesting sensory properties.^[5]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methylbenzaldehyde** is presented in the table below. This information is crucial for its handling, storage, and use in synthetic procedures.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ O	[3]
Molecular Weight	120.15 g/mol	[3]
Appearance	Clear to pale yellow liquid	[3]
Odor	Strong, sweet, almond-like, cherry	[1][2][3]
Boiling Point	199-200 °C	[6]
Melting Point	-35 °C	[6]
Density	1.039 g/mL at 25 °C	[7]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and ether.	[5]
Flash Point	77.22 °C	[8]

Applications in Fragrance and Flavor Synthesis

2-Methylbenzaldehyde is a precursor for various fragrance and flavor compounds, primarily through reactions involving its aldehyde functional group. Key synthetic routes include Knoevenagel condensation, Aldol condensation, and Schiff base formation.

Knoevenagel Condensation for Cinnamic Aldehyde Derivatives

The Knoevenagel condensation of **2-Methylbenzaldehyde** with active methylene compounds, such as diethyl malonate, leads to the formation of 2-methylcinnamic acid derivatives. These can be further converted to corresponding aldehydes, which are valuable in creating spicy and floral notes.

Aldol Condensation for α,β -Unsaturated Ketones

The Claisen-Schmidt condensation, a type of Aldol condensation, of **2-Methylbenzaldehyde** with ketones like acetone, yields α,β -unsaturated ketones. These compounds can contribute to

fruity and floral fragrance profiles.

Schiff Base Formation for Long-Lasting Fragrances

The reaction of **2-Methylbenzaldehyde** with primary amines, such as methyl anthranilate, forms Schiff bases. These compounds are known for their stability and ability to slowly release the aldehyde and amine, providing a long-lasting fragrance effect. Schiff bases often possess their own unique and complex odor profiles.

Experimental Protocols

The following are detailed protocols for the synthesis of fragrance and flavor derivatives from **2-Methylbenzaldehyde**.

Protocol 1: Synthesis of Diethyl 2-(2-methylbenzylidene)malonate via Knoevenagel Condensation

This protocol describes the synthesis of a cinnamic acid precursor.

Materials:

- **2-Methylbenzaldehyde**
- Diethyl malonate
- Piperidine
- Ethanol
- Hydrochloric acid (1 M)
- Saturated sodium chloride solution (Brine)
- Anhydrous magnesium sulfate
- Ethyl acetate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve **2-Methylbenzaldehyde** (1.0 eq) and diethyl malonate (1.1 eq) in ethanol (10 mL per 10 mmol of aldehyde).
- Add a catalytic amount of piperidine (0.1 eq) to the solution.
- Heat the reaction mixture to reflux (approximately 78 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion (typically 2-4 hours), cool the reaction mixture to room temperature.
- Remove the ethanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate and wash sequentially with 1 M HCl, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the product by vacuum distillation or column chromatography on silica gel.

Expected Yield: While specific yields for this reaction with **2-Methylbenzaldehyde** are not readily available in the searched literature, typical yields for Knoevenagel condensations with aromatic aldehydes are in the range of 80-95%.^{[1][9]}



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Workflow for Knoevenagel Condensation.

Protocol 2: Synthesis of 4-(2-methylphenyl)but-3-en-2-one via Aldol Condensation

This protocol outlines the base-catalyzed condensation of **2-Methylbenzaldehyde** with acetone.

Materials:

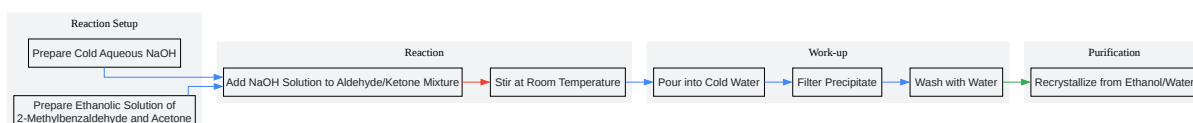
- **2-Methylbenzaldehyde**
- Acetone
- Sodium hydroxide (10% aqueous solution)
- Ethanol
- Distilled water

Procedure:

- In a flask, prepare a solution of **2-Methylbenzaldehyde** (1.0 eq) in ethanol.
- In a separate beaker, prepare a solution of sodium hydroxide (1.2 eq) in water and cool it in an ice bath.
- Add acetone (1.5 eq) to the ethanolic solution of **2-Methylbenzaldehyde**.
- Slowly add the cold sodium hydroxide solution to the aldehyde-ketone mixture with vigorous stirring.
- Continue stirring at room temperature for 2-3 hours. Monitor the reaction by TLC.
- Pour the reaction mixture into cold water to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold water until the washings are neutral.

- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water) to obtain the purified product.

Expected Yield: Specific yields for this reaction are not available in the provided search results. However, similar Claisen-Schmidt condensations with benzaldehyde typically provide moderate to good yields, often in the range of 60-80%.^{[10][11]}



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Workflow for Aldol Condensation.

Protocol 3: Synthesis of a Schiff Base from 2-Methylbenzaldehyde and Methyl Anthranilate

This protocol details the formation of a Schiff base for use in fragrance applications.

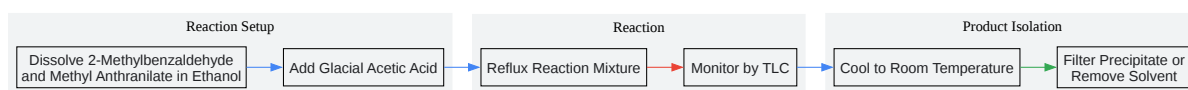
Materials:

- 2-Methylbenzaldehyde**
- Methyl anthranilate
- Ethanol
- Glacial acetic acid (catalyst)

Procedure:

- In a round-bottom flask, dissolve **2-Methylbenzaldehyde** (1.0 eq) in ethanol.
- In a separate flask, dissolve methyl anthranilate (1.0 eq) in ethanol.
- Add the methyl anthranilate solution to the **2-Methylbenzaldehyde** solution with stirring.
- Add a few drops of glacial acetic acid as a catalyst.
- Heat the mixture to reflux for 2-4 hours. The formation of the Schiff base is often indicated by a color change.
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture to room temperature.
- If the product precipitates, collect it by filtration. Otherwise, remove the solvent under reduced pressure.
- The crude product can be used as is in fragrance compositions or purified by recrystallization if a solid.

Expected Yield: Yields for Schiff base formation are typically high, often exceeding 90%, especially when water is removed during the reaction.[12]



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Workflow for Schiff Base Formation.

Sensory and Flavor Profile

While detailed sensory panel data for **2-Methylbenzaldehyde** is not extensively available in the public domain, its organoleptic properties are well-recognized qualitatively.

Compound	Odor/Flavor Profile	Application Notes	Reference(s)
2-Methylbenzaldehyde	Sweet, almond, cherry, nutty	Used to impart cherry and nutty notes in flavors and a sweet, floral character in fragrances. It is a component of FEMA 3068.	[1][2][3][8]
4-tert-Amyl-2-methylbenzaldehyde dimethyl acetal	Sweet phenolic, minty-fruity with a ginger note	A derivative with a more complex and nuanced fragrance profile.	[13]

Safety and Handling

2-Methylbenzaldehyde is a combustible liquid and should be handled with appropriate safety precautions. It may cause skin, eye, and respiratory irritation.[3] Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[14] Always consult the Safety Data Sheet (SDS) before use.

Conclusion

2-Methylbenzaldehyde is a valuable and versatile starting material for the synthesis of a range of fragrance and flavor compounds. The synthetic routes described in these application notes, including Knoevenagel condensation, Aldol condensation, and Schiff base formation, provide access to a diverse palette of aroma chemicals. Further research into the sensory properties of novel derivatives of **2-Methylbenzaldehyde** is a promising area for the development of new and unique fragrance and flavor ingredients.

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References

- 1. Knoevenagel condensation of diethylmalonate with aldehydes catalyzed by immobilized bovine serum albumin (BSA) - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. Odor Detection Thresholds [leffingwell.com]
- 3. community.wvu.edu [community.wvu.edu]
- 4. mdpi.com [mdpi.com]
- 5. CAS 529-20-4: 2-Methylbenzaldehyde | CymitQuimica [cymitquimica.com]
- 6. 2-Methylbenzaldehyde - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. CN107033027A - A kind of aromatic aldehyde schiff bases and its preparation method and application - Google Patents [patents.google.com]
- 9. s3-ap-southeast-1.amazonaws.com [s3-ap-southeast-1.amazonaws.com]
- 10. scribd.com [scribd.com]
- 11. webassign.net [webassign.net]
- 12. jetir.org [jetir.org]
- 13. US4814510A - Novel benzaldehyde derivatives, their preparation, and their use - Google Patents [patents.google.com]
- 14. ijacskros.com [ijacskros.com]
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